

tin(II) neodecanoate solubility organic solvents

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Compound Focus: Tin(2+) neodecanoate

CAS No.: 49556-16-3

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Solubility of Metal Neodecanoates

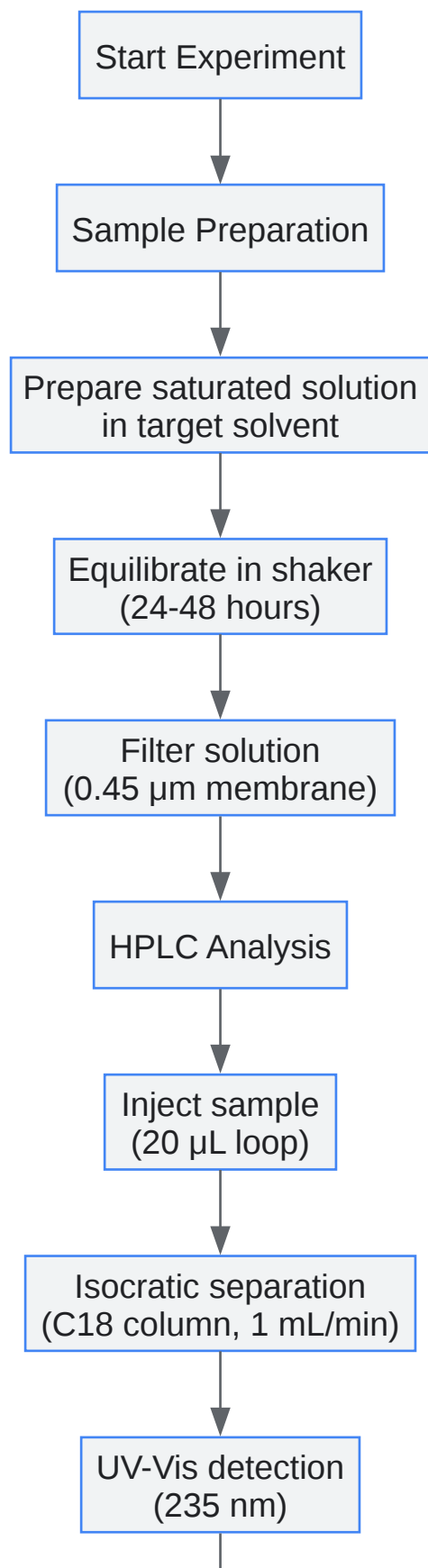
Direct experimental data for tin(II) neodecanoate was not found in the search results. However, data for structurally similar compounds like **zinc neodecanoate** provides a strong reference point, as metal carboxylates generally share similar solubility characteristics in organic solvents.

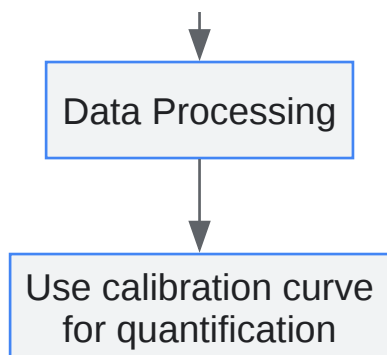
The table below summarizes the solubility profile of zinc neodecanoate for comparison [1] [2].

Solvent	Solubility of Zinc Neodecanoate
Toluene	Soluble (10.0 g/100 mL) [1]
Xylene	Soluble [2]
Hexane	Soluble (8.0 g/100 mL) [1]
Mineral Spirits	Soluble [2]
Ethanol	Slightly soluble (0.5 g/100 mL) [1]
Isopropanol	Sparingly soluble (1.0 g/100 mL) [1]
Water	Insoluble [1] [2]

Experimental Protocol for Solubility Determination

You can determine the solubility of tin(II) neodecanoate experimentally using an established reverse-phase HPLC (RP-HPLC) method, adapted from a study on drug solubility [3]. The workflow involves sample preparation, HPLC analysis, and data processing.





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Figure 1: Experimental workflow for determining solubility using RP-HPLC.

- **Sample Preparation:** Prepare a saturated solution by adding an excess of tin(II) neodecanoate to the organic solvent of choice. Equilibrate the mixture in a sealed vial using a mechanical shaker or sonicator for **24-48 hours** at a constant temperature (e.g., 25°C) [3].
- **HPLC Analysis:**
 - **Instrument:** Standard RP-HPLC system.
 - **Column:** **C18 reverse-phase column** (e.g., Waters Spherisorb ODS2, 250 x 4.6 mm, 5 µm) [3].
 - **Mobile Phase:** A mixture of **methanol and a buffer** (e.g., 0.01M potassium dihydrogen phosphate, pH 5.5) in a ratio that can be optimized, for instance, **30:70 v/v** [3].
 - **Flow Rate:** **1.0 mL/min**.
 - **Detection:** **UV-Vis detector** at a wavelength of 235 nm [3].
 - **Injection Volume:** **20 µL** [4].
- **Data Processing:** Quantify the concentration of tin(II) neodecanoate in the filtered sample by comparing the peak area against a pre-established **calibration curve** of the standard compound [3].

Modern Solubility Prediction

Machine learning models now offer a powerful complementary approach to traditional experiments. The **FastSolv** model, freely available from MIT, can predict a molecule's solubility in hundreds of common organic solvents [5].

- **Model Strength:** It is particularly effective at predicting solubility for new molecules and accounting for the effects of temperature, helping identify less hazardous solvent alternatives [5].

- **Data Limitation:** The model's accuracy is currently limited by the variability in experimental data from different sources. For the most reliable results, its computational predictions should be verified with laboratory experiments [5].

Research Recommendations

- **Use Analog Data:** The solubility of tin(II) neodecanoate is likely highest in **non-polar organic solvents** like toluene and xylene, similar to zinc neodecanoate.
- **Combine Methods:** Use a **computational tool like FastSolv** to screen a wide range of solvents and select the most promising candidates for laboratory testing.
- **Verify Experimentally:** The **RP-HPLC method** described provides a robust and validated protocol for obtaining accurate, experimental solubility data.

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